Introduction: The Strategic Role of Bromine in Pyrazole Chemistry

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Compound of Interest

Compound Name:	*4-Bromo-N,1-dimethyl-1H-pyrazol-5-amine*
Cat. No.:	*B13248973*

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The pyrazole nucleus, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, is a cornerstone scaffold in medicinal chemistry and materials science. Its structural versatility and ability to engage in various biological interactions have led to its incorporation into numerous FDA-approved drugs, including the anti-inflammatory celecoxib and the cannabinoid receptor antagonist rimonabant. The functionalization of the pyrazole ring is a key strategy for modulating its properties, and among the halogens, bromine holds a position of particular strategic importance.

The introduction of a bromine atom onto the pyrazole core does more than simply add molecular weight; it fundamentally alters the molecule's electronic, steric, and lipophilic profile. Bromination increases lipophilicity, which can enhance a molecule's ability to cross cellular membranes—a critical factor in drug design. Furthermore, the carbon-bromine bond serves as a versatile synthetic handle, enabling a wide array of subsequent transformations, most notably palladium-catalyzed cross-coupling reactions. This allows for the construction of complex molecular architectures from a relatively simple brominated precursor. The bromine atom can also participate in halogen bonding, a non-covalent interaction that is increasingly recognized for its role in molecular recognition and the stabilization of ligand-protein complexes.

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This guide provides a comprehensive exploration of the core physicochemical characteristics of brominated pyrazoles, offering insights for researchers, scientists, and drug development professionals. We will delve into their synthesis, structural and spectroscopic properties, fundamental physicochemical parameters, and their reactivity, grounding the discussion in established experimental protocols and authoritative literature.

Synthesis and Bromination Strategies

The construction of brominated pyrazoles typically involves two primary approaches: the bromination of a pre-formed pyrazole ring or the synthesis of the ring from brominated precursors.

Synthesis of the Pyrazole Core

The most classical and widely used method for pyrazole synthesis is the Knorr pyrazole synthesis, which involves the cyclocondensation of a 1,3-dicarbonyl compound with a hydrazine derivative. This method's robustness allows for the creation of a diverse range of substituted pyrazoles by varying the starting materials.

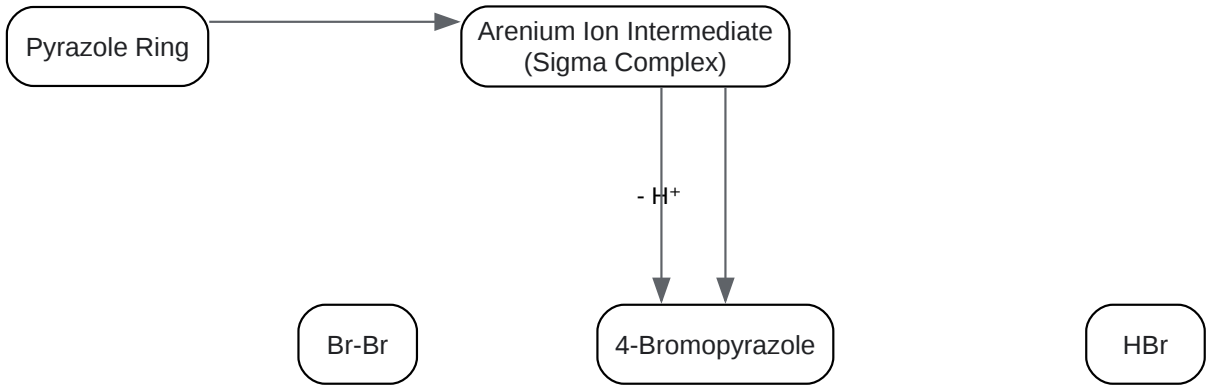
Electrophilic Bromination of Pyrazoles

The pyrazole ring is an aromatic system susceptible to electrophilic substitution. The electron density distribution shows the C4 position to be the most electron-rich and therefore the most reactive towards electrophiles.

- Mechanism: In neutral or basic media, electrophilic attack occurs preferentially at the C4 position. In acidic conditions, the pyrazole ring is protonated to form the pyrazolium cation, which deactivates the ring towards electrophilic attack.
- Reagents: Common and effective brominating agents include molecular bromine (Br_2) and N-Bromosuccinimide (NBS). Reactions with NBS, often in solvents like CCl_4 or water, can provide 4-halopyrazoles in excellent yields under mild conditions.
- Regioselectivity: Direct bromination almost exclusively yields the 4-bromopyrazole isomer. Obtaining 3- or 5-brominated pyrazoles via this method typically requires the C4 position to be already substituted. In alkaline solutions, polybromination can occur, leading to products like 3,4,5-tribromopyrazole.

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Below is a diagram illustrating the general mechanism for the electrophilic bromination of a pyrazole at the C4 position.



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Caption: Mechanism of Electrophilic Bromination of Pyrazole.

An alternative, green chemistry approach involves the electrosynthesis of 4-bromo-substituted pyrazoles using NaBr, which can produce high yields of the desired product.

Core Physicochemical Characteristics

The introduction of a bromine atom imparts distinct and measurable characteristics to the pyrazole scaffold.

Structural and Spectroscopic Properties

X-ray Crystallography: Single-crystal X-ray diffraction provides definitive information on the molecular geometry of brominated pyrazoles. Studies have determined the precise bond lengths, angles, and crystal packing arrangements. For instance, the crystal structure of 4-bromo-1H-pyrazole reveals a trimeric hydrogen-bonding motif, a feature it shares with its chloro-analog. The bromine atom influences the overall molecular geometry and can participate in intermolecular interactions, including halogen bonding, which directs the crystal packing.

NMR Spectroscopy:

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- ^{1}H NMR: The protons on the pyrazole ring have characteristic chemical shifts. The presence of bromine generally leads to subtle shifts in the signals of the remaining ring protons.
- ^{13}C NMR: The carbon atom attached to the bromine (C4) exhibits a characteristic downfield shift compared to an unsubstituted pyrazole. Aromatic carbons of the pyrazole ring typically appear in the 100-160 ppm region.

UV-Visible Spectroscopy: Brominated pyrazoles exhibit UV absorption maxima consistent with $\pi \rightarrow \pi^*$ transitions within the aromatic ring system. The exact wavelength and intensity are modulated by the bromine substituent and any other functional groups present.

Property	Typical Observation for Brominated Pyrazoles	Source
Crystal Structure	Often forms hydrogen-bonded motifs (e.g., trimers); Br can participate in halogen bonding.	
^{13}C NMR Shift (C-Br)	Downfield shift for the brominated carbon.	
UV-Vis λ_{max}	Absorption around 203-206 nm for $\pi \rightarrow \pi^*$ transitions in a substituted derivative.	

Fundamental Physicochemical Parameters

Acidity and Basicity (pKa): N-unsubstituted pyrazoles are amphoteric; the pyrrole-like NH proton is acidic, while the pyridine-like nitrogen at position 2 is basic. The pKa of the pyrazolium conjugated acid is approximately 2.5, making pyrazole a weak base. Substituents significantly modulate these properties. While electron-donating groups can increase the acidity of the NH proton, the electron-withdrawing nature of bromine is expected to decrease the basicity of the ring.

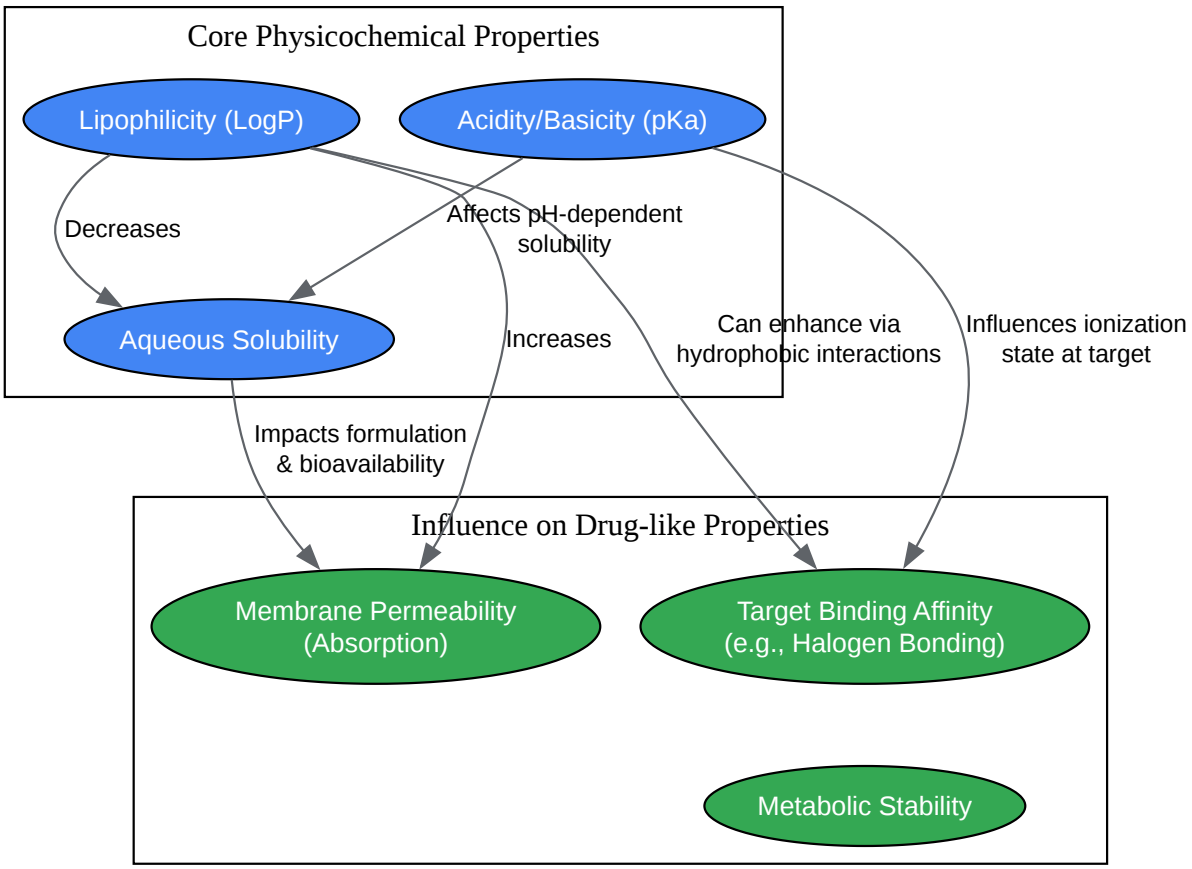
Lipophilicity (LogP): The partition coefficient (LogP) is a critical measure of a compound's lipophilicity, which influences its absorption, distribution, metabolism, and excretion (ADME) profile. The introduction of a bromine atom significantly increases a molecule's lipophilicity. This

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property can be advantageous for enhancing membrane permeability but must be carefully balanced to avoid poor aqueous solubility.

Solubility: The solubility of brominated pyrazoles depends on the overall molecular structure. The hydrophobic character of the brominated ring limits water solubility. However, the presence of polar functional groups, such as carboxylic acids or amines, can enhance solubility in polar protic solvents through hydrogen bonding. Solvents like DMSO are often effective for dissolving a wide range of pyrazole derivatives.

The interplay of these properties is crucial for drug development, as illustrated below.



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Caption: Influence of Physicochemical Properties on Drug Development.

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Reactivity and Synthetic Utility

The C-Br bond in brominated pyrazoles is a key functional group that enables their use as versatile building blocks for more complex molecules.

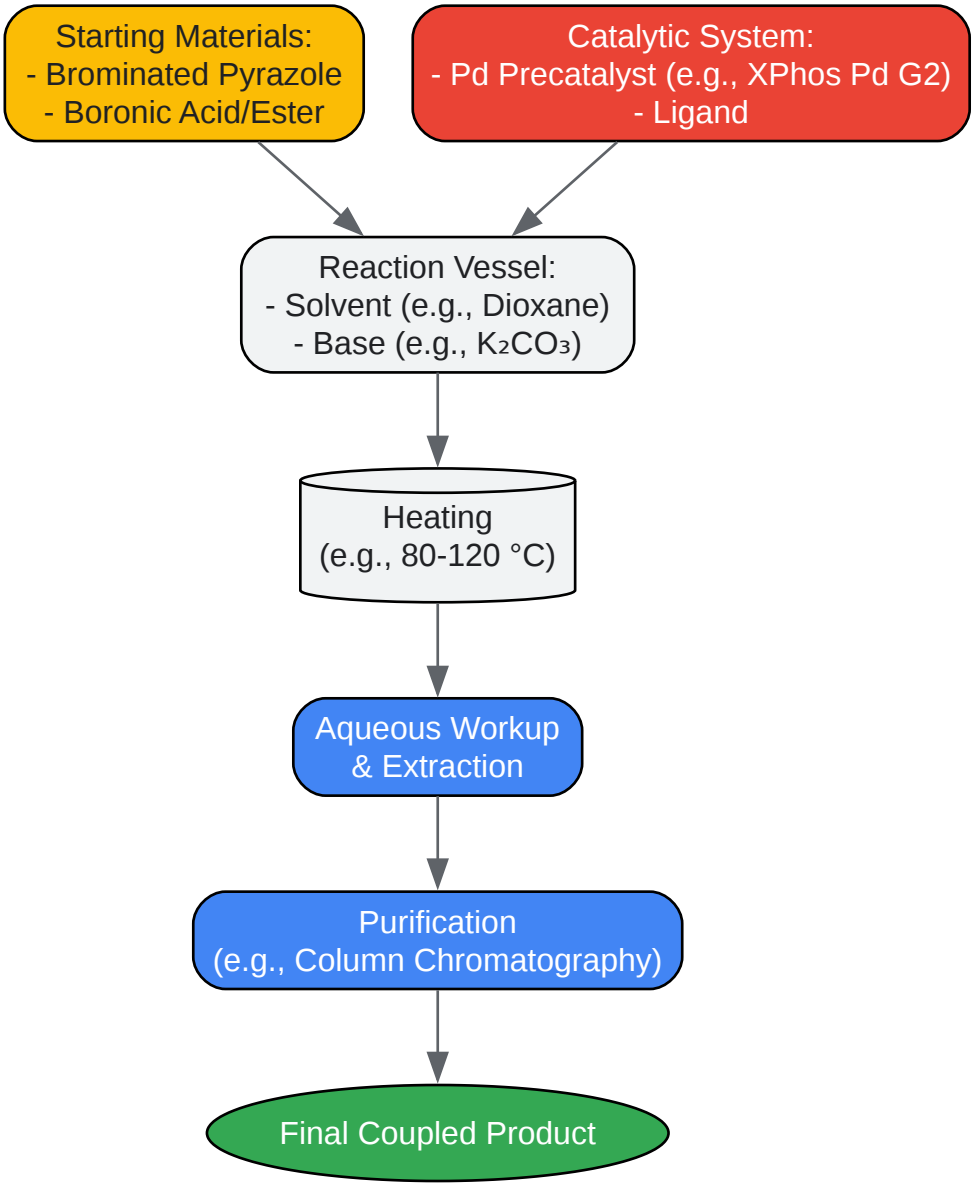
Suzuki-Miyaura Cross-Coupling

Brominated pyrazoles are excellent substrates for Suzuki-Miyaura cross-coupling reactions, which form new carbon-carbon bonds by coupling the pyrazole with a boronic acid or ester in the presence of a palladium catalyst. This reaction is a cornerstone of modern organic synthesis and is widely used in the pharmaceutical industry.

- Reactivity Comparison: In a direct comparison, bromopyrazoles and chloropyrazoles were found to have superior reactivity over iodopyrazoles in Suzuki-Miyaura couplings, primarily due to a reduced tendency to undergo a dehalogenation side reaction.

The general workflow for this powerful reaction is outlined below.

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Caption: Workflow for a Suzuki-Miyaura Cross-Coupling Reaction.

Role in Drug Discovery and Medicinal Chemistry

The unique physicochemical profile of brominated pyrazoles makes them valuable scaffolds in the design of new therapeutic agents.

Structure-Activity Relationships (SAR): The effect of bromine on biological activity is highly target-dependent.

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- Positive Impact: In some kinase inhibitor series, bromination has been shown to significantly improve enzymatic inhibition and cellular activity. The bromine atom's size and polarizability can lead to increased affinity for the biological target. Studies have revealed that for certain anti-tumor pyrazoles, the brominated analogue exhibited the highest biological potency.

- Negative Impact: Conversely, in other cases, the introduction of a bromine atom can be detrimental to activity. For example, in a series of pyrazolo[3,4-g]isoquinolines designed as Haspin kinase inhibitors, the 8-bromo analog showed significantly reduced inhibitory potency.

Bioisosterism: Bromine is sometimes considered a bioisostere for a methyl group. This replacement can be a useful strategy in lead optimization to probe steric and electronic requirements of a binding pocket while potentially improving metabolic stability or other properties.

Experimental Protocols

The following protocols are provided as representative examples for the synthesis and characterization of brominated pyrazoles.

Protocol 1: Synthesis of 4-Bromo-1H-pyrazole via NBS Bromination

- Disclaimer: This protocol is a generalized example. All laboratory work should be performed with appropriate safety precautions and personal protective equipment.

- Materials:
  - 1H-Pyrazole
  - N-Bromosuccinimide (NBS)
  - Carbon tetrachloride (CCl_4) or Acetonitrile (CH_3CN)
  - Round-bottom flask
  - Magnetic stirrer
  - Reflux condenser

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- Procedure:
  - Dissolve 1H-pyrazole (1.0 eq) in the chosen solvent (e.g., CCl_4) in a round-bottom flask.
  - Add N-Bromosuccinimide (1.05 eq) portion-wise to the stirred solution at room temperature.
  - Heat the reaction mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC).
  - Upon completion, cool the mixture to room temperature.
  - Filter the mixture to remove the succinimide byproduct.
  - Wash the filtrate with an aqueous solution of sodium thiosulfate to quench any remaining bromine, followed by a brine wash.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
  - Purify the crude product by column chromatography or recrystallization to obtain pure 4-bromo-1H-pyrazole.

Protocol 2: X-Ray Crystal Structure Determination

- Objective: To determine the precise three-dimensional structure of a crystalline brominated pyrazole.
- Methodology Overview:
  - Crystal Growth: High-quality single crystals are grown, often by slow evaporation of a concentrated solution of the purified compound in a suitable solvent system (e.g., EtOAc/hexane).
  - Data Collection: A suitable crystal is mounted on a diffractometer. X-ray diffraction data are collected, typically at a low temperature (e.g., 100 K) to minimize thermal vibrations.

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- Structure Solution and Refinement: The collected diffraction data are processed. The structure is solved using direct methods (e.g., with software like SHELXT) and refined against F^2 using programs like SHELXL.

- Analysis: The final refined structure provides detailed information on bond lengths, bond angles, torsion angles, and intermolecular interactions, which can be visualized and analyzed.

Conclusion

Brominated pyrazoles represent a class of compounds whose value extends far beyond that of simple halogenated intermediates. The bromine atom imparts a unique and powerful combination of physicochemical properties—enhancing lipophilicity, enabling diverse synthetic transformations through cross-coupling chemistry, and influencing molecular conformation via non-covalent interactions. This profile makes them exceptionally useful building blocks for drug discovery, allowing medicinal chemists to fine-tune structure-activity relationships and optimize pharmacokinetic properties. A thorough understanding of their synthesis, reactivity, and core characteristics is therefore essential for any scientist working to develop the next generation of pyrazole-based therapeutics and advanced materials.

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